

Spectroscopic Data of 1,3-Dimethylpyrrolidin-2-one: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1,3-Dimethylpyrrolidin-2-one

CAS No.: 19597-07-0

Cat. No.: B1295651

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Dimethylpyrrolidin-2-one is a substituted pyrrolidinone, a class of compounds with significant interest in medicinal chemistry and drug development due to their diverse biological activities. The pyrrolidinone core is a key structural motif in various pharmaceuticals. A thorough understanding of the spectroscopic properties of **1,3-Dimethylpyrrolidin-2-one** is crucial for its synthesis, characterization, and quality control in research and development settings. This technical guide provides a comprehensive overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **1,3-Dimethylpyrrolidin-2-one**. Due to the limited availability of direct experimental data in public databases, this guide combines predicted data with analysis of closely related structures to offer a reliable reference for researchers.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of organic molecules. The following tables summarize the predicted ^1H and ^{13}C NMR chemical shifts for **1,3-**

Dimethylpyrrolidin-2-one. These predictions are based on established computational models and comparison with structurally similar compounds.

Predicted ^1H NMR Data

The proton NMR spectrum of **1,3-Dimethylpyrrolidin-2-one** is expected to show distinct signals for the methyl groups and the protons on the pyrrolidinone ring.

Table 1: Predicted ^1H NMR Chemical Shifts for **1,3-Dimethylpyrrolidin-2-one**

Protons	Predicted Chemical Shift (ppm)	Multiplicity	Integration
N-CH ₃	2.8 - 3.0	Singlet	3H
C3-H	2.3 - 2.5	Multiplet	1H
C3-CH ₃	1.1 - 1.3	Doublet	3H
C4-H ₂	1.8 - 2.2	Multiplet	2H
C5-H ₂	3.2 - 3.4	Triplet	2H

Predicted ^{13}C NMR Data

The carbon-13 NMR spectrum provides information on the carbon framework of the molecule.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **1,3-Dimethylpyrrolidin-2-one**

Carbon Atom	Predicted Chemical Shift (ppm)
C=O	175 - 178
C5	45 - 50
C4	30 - 35
C3	35 - 40
N-CH ₃	25 - 30
C3-CH ₃	15 - 20

Experimental Protocol for NMR Spectroscopy

A general protocol for acquiring NMR spectra of a small organic molecule like **1,3-Dimethylpyrrolidin-2-one** is as follows:

- **Sample Preparation:** Dissolve 5-10 mg of the purified compound in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6 , or D_2O) in a clean, dry NMR tube. The choice of solvent depends on the solubility of the compound and the desired chemical shift reference.
- **Instrumentation:** Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- **^1H NMR Acquisition:**
 - Tune and shim the spectrometer to optimize the magnetic field homogeneity.
 - Acquire a standard one-dimensional ^1H NMR spectrum. Typical parameters include a 30-degree pulse angle and a relaxation delay of 1-2 seconds.
 - Process the raw data by applying a Fourier transform, phase correction, and baseline correction.
 - Integrate the signals and reference the spectrum to the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).
- **^{13}C NMR Acquisition:**
 - Acquire a proton-decoupled ^{13}C NMR spectrum to obtain singlets for each carbon environment.
 - Longer acquisition times are typically required for ^{13}C NMR due to the lower natural abundance of the ^{13}C isotope. A sufficient number of scans should be averaged to achieve an adequate signal-to-noise ratio.
 - Process the data similarly to the ^1H spectrum.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Absorption Frequencies

The IR spectrum of **1,3-Dimethylpyrrolidin-2-one** is expected to show characteristic absorption bands for the amide carbonyl group and C-H bonds.

Table 3: Predicted Characteristic IR Absorption Frequencies for **1,3-Dimethylpyrrolidin-2-one**

Functional Group	Predicted Absorption Range (cm ⁻¹)	Intensity
C=O (Amide)	1670 - 1700	Strong
C-H (Aliphatic)	2850 - 3000	Medium to Strong
C-N Stretch	1250 - 1350	Medium

Experimental Protocol for Attenuated Total Reflectance (ATR)-FTIR Spectroscopy

ATR-FTIR is a convenient technique for obtaining IR spectra of liquid or solid samples.

- **Sample Preparation:** No specific sample preparation is usually required for a liquid sample like **1,3-Dimethylpyrrolidin-2-one**.
- **Instrumentation:** Use a Fourier-transform infrared (FTIR) spectrometer equipped with an ATR accessory (e.g., a diamond or zinc selenide crystal).
- **Data Acquisition:**
 - Record a background spectrum of the clean, empty ATR crystal.
 - Place a small drop of the liquid sample directly onto the ATR crystal, ensuring complete coverage of the crystal surface.

- Acquire the sample spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
- The resulting spectrum is usually displayed in terms of transmittance or absorbance versus wavenumber (cm^{-1}).
- Cleaning: After the measurement, clean the ATR crystal with a suitable solvent (e.g., isopropanol or acetone) and a soft tissue.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. It is used to determine the molecular weight of a compound and to gain structural information from its fragmentation pattern.

Expected Mass Spectrometry Fragmentation

In electron ionization (EI) mass spectrometry, **1,3-Dimethylpyrrolidin-2-one** is expected to show a molecular ion peak and several characteristic fragment ions.

Table 4: Expected Major Mass Fragments for **1,3-Dimethylpyrrolidin-2-one** (Molecular Weight: 113.16 g/mol)

m/z	Proposed Fragment
113	$[\text{M}]^+$ (Molecular Ion)
98	$[\text{M} - \text{CH}_3]^+$
84	$[\text{M} - \text{C}_2\text{H}_5]^+$ or $[\text{M} - \text{NCH}_3]^+$
70	$[\text{M} - \text{C}_3\text{H}_7]^+$
56	$[\text{C}_3\text{H}_6\text{N}]^+$ or $[\text{C}_4\text{H}_8]^+$
42	$[\text{C}_2\text{H}_4\text{N}]^+$ or $[\text{C}_3\text{H}_6]^+$

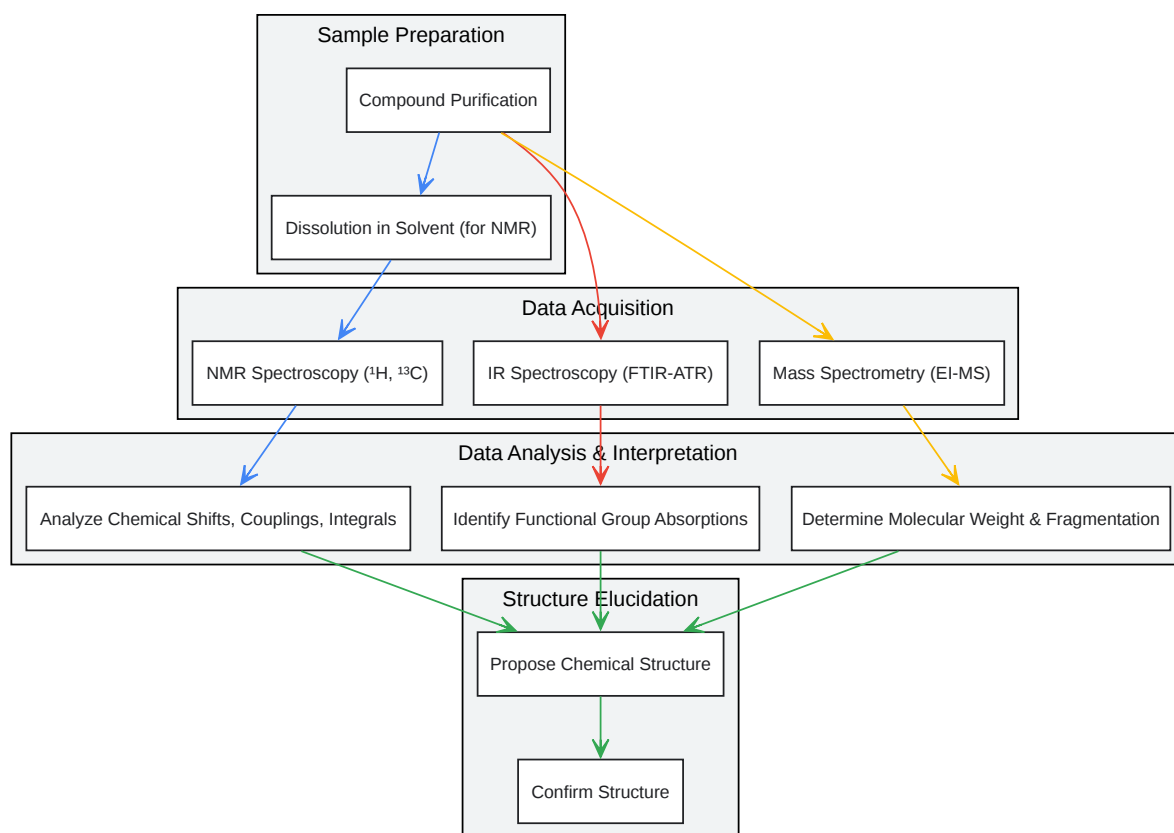
Experimental Protocol for Electron Ionization (EI) Mass Spectrometry

EI-MS is a common technique for the analysis of volatile and thermally stable small organic molecules.

- **Sample Introduction:** Introduce a small amount of the volatile liquid sample into the mass spectrometer, often via a gas chromatography (GC-MS) system or a direct insertion probe.
- **Ionization:** In the ion source, the sample molecules are bombarded with a high-energy electron beam (typically 70 eV). This causes the molecules to ionize and fragment.
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots the relative abundance of ions as a function of their m/z ratio.

Spectroscopic Analysis Workflow

The following diagram illustrates a typical workflow for the spectroscopic analysis of a chemical compound, from initial sample handling to final data interpretation and structural confirmation.



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Spectroscopic analysis workflow from sample preparation to structure confirmation.

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